

Whitepaper: Subsurface Production Mechanisms of Argon-39

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Compound of Interest

Compound Name: Argon-39

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Introduction

Argon-39 (^{39}Ar), a radioactive isotope of argon with a half-life of 269 years, is a critical tracer in environmental sciences for dating groundwater and ice cores in the 50 to 1,000-year range.[1][2] In particle physics, particularly in searches for rare events like dark matter, the presence of ^{39}Ar in atmospheric argon constitutes a significant background.[3][4][5] Consequently, understanding its production mechanisms in the subsurface is paramount for sourcing low-radioactivity argon and for accurately interpreting geochronological data.[6][7] This guide provides a detailed overview of the core mechanisms of subsurface ^{39}Ar production, experimental methodologies for its quantification, and the quantitative data associated with its generation in various geological settings.

Core Production Mechanisms in the Subsurface

In the subsurface, **Argon-39** is primarily produced through two distinct pathways: radiogenic (or nucleogenic) production driven by natural radioactivity in the rock matrix, and cosmogenic production induced by cosmic ray muons and their secondary particles penetrating from the surface. Below a depth of approximately 700 meters, radiogenic production becomes the dominant source.[6][7]

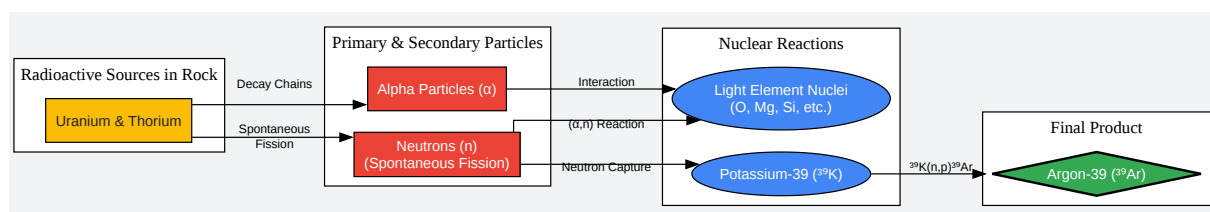
Radiogenic (Nucleogenic) Production

Radiogenic production is the result of nuclear reactions initiated by particles originating from the natural decay of radioactive elements within the Earth's crust, principally Uranium (^{238}U ,

^{235}U) and Thorium (^{232}Th). This process is a multi-step pathway.

- **Source of Primary Particles:** The decay chains of Uranium and Thorium isotopes, present in varying concentrations in rock, produce a continuous flux of alpha particles (α).^[8] A secondary source of particles is the spontaneous fission of these heavy elements, which releases neutrons directly.^[9]
- **Neutron Production:** The high-energy alpha particles interact with the nuclei of light elements in the rock matrix (e.g., Oxygen, Magnesium, Sodium, Silicon). These interactions, primarily (α, n) reactions, produce neutrons.^[7]^[8]
- **^{39}Ar Formation:** The generated neutrons, after slowing down (thermalizing) within the rock, can be captured by other nuclei. The most significant reaction for ^{39}Ar production is the $^{39}\text{K}(n, p)^{39}\text{Ar}$ reaction, where a neutron is captured by a stable Potassium-39 nucleus (the most abundant isotope of potassium), causing the ejection of a proton and the transmutation of potassium into **Argon-39**.^[10]^[11]^[12]

The overall efficiency of this pathway is highly dependent on the chemical composition of the host rock, specifically the concentrations of U, Th, and K.^[6]^[7]



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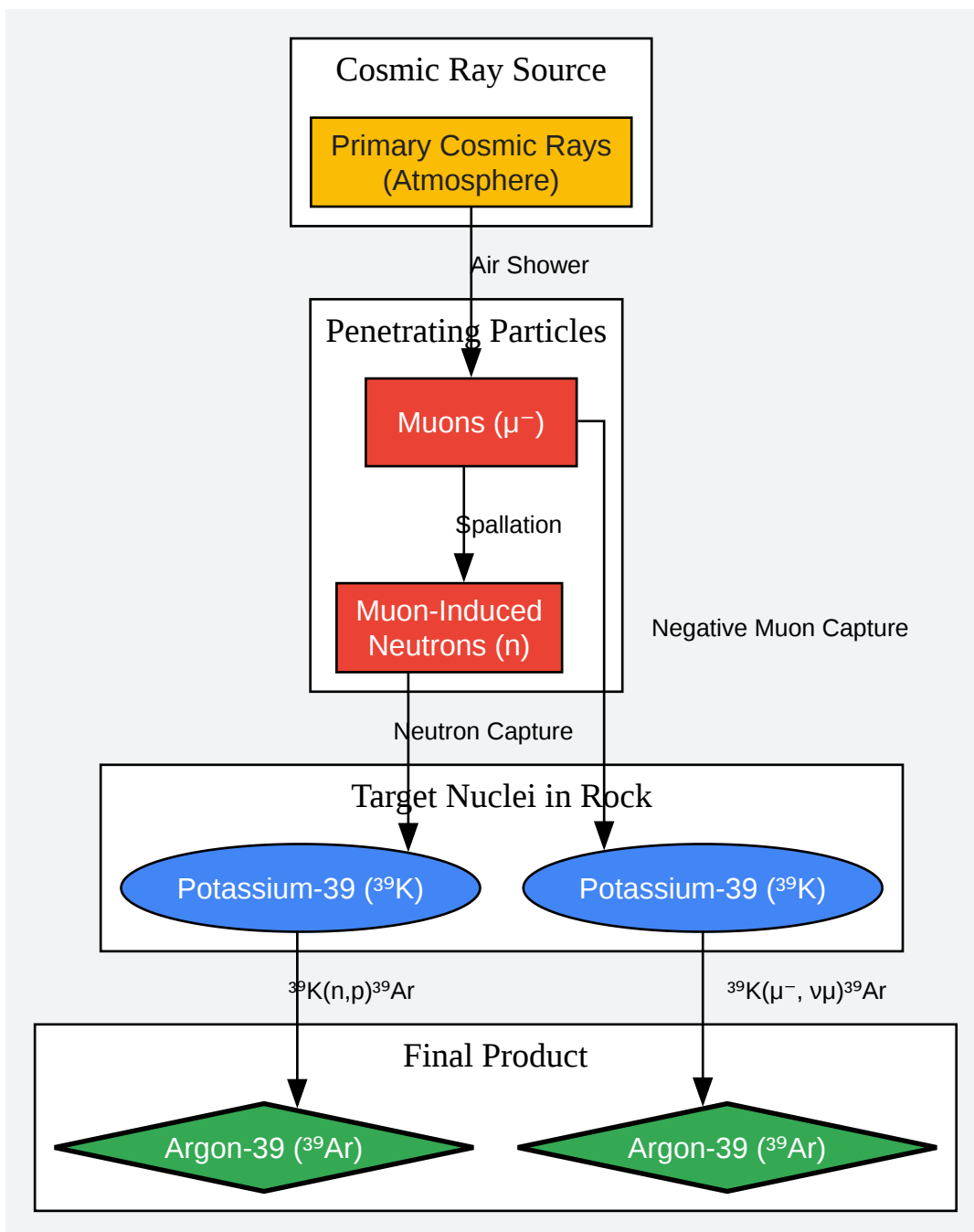
Diagram 1: Radiogenic production pathway of **Argon-39** in the subsurface.

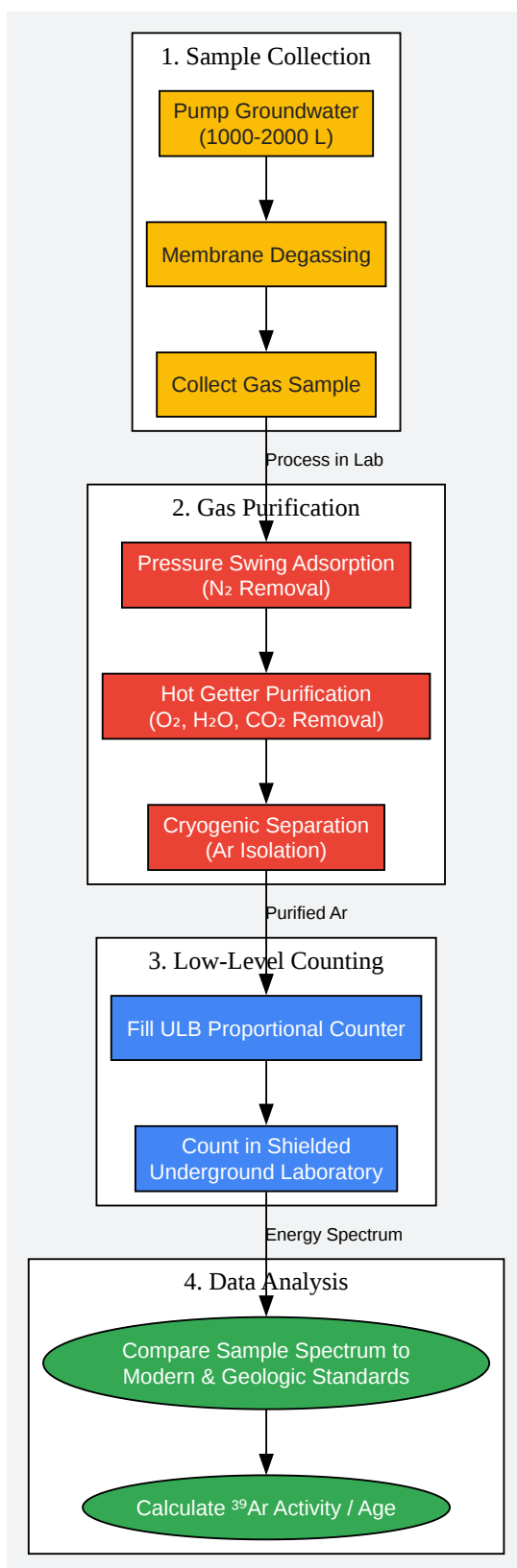
Cosmogenic Production

Near the Earth's surface, cosmogenic processes contribute significantly to the ^{39}Ar budget. This production diminishes rapidly with depth due to the attenuation of cosmic radiation by overlying rock and soil.[\[13\]](#)[\[14\]](#)

- Primary Cosmic Rays: High-energy particles from space (mostly protons) generate a cascade of secondary particles in the atmosphere, including muons.
- Muon Penetration: Muons are highly penetrating and can reach significant depths underground.
- ^{39}Ar Formation Mechanisms: Subsurface cosmogenic production of ^{39}Ar occurs mainly through two muon-induced channels:
 - Negative Muon Capture: A slow-moving negative muon (μ^-) can be captured by a Potassium-39 nucleus. The subsequent nuclear transformation results in the formation of **Argon-39**: $^{39}\text{K}(\mu^-, \nu\mu)^{39}\text{Ar}$.[\[13\]](#)[\[14\]](#)
 - Muon-Induced Neutrons: High-energy muons can interact with nuclei in the rock, spalling off neutrons. These "muon-induced" neutrons can then produce ^{39}Ar via the same $^{39}\text{K}(\text{n}, \text{p})^{39}\text{Ar}$ reaction seen in radiogenic production.[\[13\]](#) A less dominant channel is the capture of a negative muon by Calcium-40: $^{40}\text{Ca}(\mu^-, \text{p})^{39}\text{Ar}$.[\[13\]](#)

These cosmogenic pathways are particularly relevant for interpreting ^{39}Ar concentrations in shallow groundwater systems (0-200 meters below the surface).[\[14\]](#)





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